

Application Note: Prolyl-tyrosine Structural Analysis via ^1H and ^{13}C NMR Spectroscopy

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Compound of Interest

Compound Name: *Prolyl-tyrosine*

CAS No.: 19786-36-8

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Abstract

This application note provides a comprehensive guide to the structural elucidation of the dipeptide **Prolyl-tyrosine** (Pro-Tyr) using one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy. We detail the theoretical basis for spectral interpretation, provide step-by-step protocols for sample preparation and data acquisition, and present expected chemical shift assignments for both ^1H and ^{13}C NMR. This guide is intended for researchers, scientists, and professionals in drug development and biochemistry who are utilizing NMR for peptide characterization. The methodologies described herein are designed to be self-validating, ensuring high-quality, reproducible results.

Introduction: The Imperative for Peptide Structural Analysis

In the realm of biochemistry and drug discovery, the precise structural characterization of peptides is paramount. Nuclear Magnetic Resonance (NMR) spectroscopy stands as a powerful, non-destructive technique for determining the three-dimensional structure and dynamics of molecules in solution, providing invaluable insights under near-physiological

conditions[1][2]. The dipeptide **Prolyl-tyrosine**, composed of a rigid cyclic amino acid (Proline) and an aromatic amino acid (Tyrosine), presents a compelling case for NMR analysis. The unique conformational constraints imposed by the proline ring, including the potential for cis-trans isomerization about the peptide bond, can significantly influence the peptide's structure and biological activity[3]. Understanding these features is critical for applications ranging from peptidomimetics to rational drug design.

This document serves as a practical guide, grounded in established principles of NMR spectroscopy, to navigate the spectral analysis of **Prolyl-tyrosine**. We will explore not only the fundamental 1D ^1H and ^{13}C spectra but also the application of 2D correlation experiments such as COSY, HSQC, and HMBC to unambiguously assign resonances and confirm the covalent structure.

Foundational Principles: Decoding the Spectra of Prolyl-tyrosine

The NMR spectrum of a peptide is a composite of signals from each magnetically active nucleus, primarily ^1H and ^{13}C . The chemical environment of each nucleus dictates its resonance frequency (chemical shift), while interactions with neighboring nuclei (spin-spin coupling) cause signals to split into multiplets. The order in which amino acids are connected influences the chemical shifts, particularly of the α -protons[4][5].

Proline's Unique Signature: The cyclic nature of the proline side chain results in a distinct set of aliphatic signals. The C_γ and C_δ carbons are particularly sensitive to the puckering of the pyrrolidine ring. Furthermore, the peptide bond preceding a proline residue can exist in either a cis or trans conformation, with both isomers often present in solution. This isomerization leads to two distinct sets of NMR signals for the residues involved, a phenomenon that is a key focus of Pro-Tyr analysis[3].

Tyrosine's Aromatic and Aliphatic Signals: Tyrosine provides a set of aromatic protons on its phenol side chain, which typically appear in the downfield region of the ^1H spectrum. The β -protons of tyrosine are diastereotopic, meaning they are chemically non-equivalent and will appear as distinct signals, each coupled to the α -proton.

Experimental Workflow and Protocols

A systematic approach is essential for the successful NMR analysis of peptides. The workflow involves careful sample preparation, acquisition of a suite of NMR experiments, and integrated data analysis.

Prolyl-tyrosine Sample Preparation Protocol

The quality of the NMR data is directly contingent on the quality of the sample. The following protocol is a field-proven method for preparing high-quality peptide samples for NMR analysis.

Causality Behind the Choices:

- **Purity:** A high-purity peptide (>95%) is crucial to prevent spectral contamination from residual synthesis reagents or byproducts[1][6].
- **Solvent:** Deuterated solvents (e.g., D₂O) are used to minimize the overwhelmingly large ¹H signal from the solvent itself[6].
- **Concentration:** The concentration (1-5 mM) is a balance between maximizing the signal-to-noise ratio and preventing peptide aggregation, which can lead to broad, uninterpretable signals[6][7].
- **pH:** The pH of the solution can significantly affect the chemical shifts of ionizable groups (the N-terminus, C-terminus, and the tyrosine hydroxyl group) and can influence peptide conformation[1][6]. A pH near physiological conditions (e.g., 7.0-7.4) is often a good starting point.

Step-by-Step Protocol:

- **Peptide Purity Verification:** Ensure the **Prolyl-tyrosine** sample is of high purity (>95%), confirmed by HPLC and Mass Spectrometry.
- **Solvent Preparation:** Use high-quality Deuterium Oxide (D₂O, 99.9% D).
- **Sample Weighing:** Accurately weigh an appropriate amount of **Prolyl-tyrosine** to achieve the desired final concentration (e.g., for a 5 mM sample in 500 µL, weigh ~1.46 mg).
- **Dissolution:** Dissolve the peptide in the D₂O within a clean, dry microcentrifuge tube. Vortex gently to ensure complete dissolution.

- pH Adjustment:
 - Measure the "pD" using a pH meter with a glass electrode. Note that $pD = pH \text{ reading} + 0.4$.
 - Adjust the pD to the desired value (e.g., 7.4) by adding minute quantities (e.g., 0.1-1 μL) of dilute NaOD or DCl in D_2O . This is a critical step as chemical shifts of ionizable groups are pH-dependent[8].
- Transfer to NMR Tube: Transfer the final solution (typically 500-600 μL) into a high-precision 5 mm NMR tube.
- Equilibration: Allow the sample to equilibrate at the desired experimental temperature inside the spectrometer before data acquisition.

NMR Data Acquisition Strategy

A hierarchical approach to data acquisition is recommended. Start with simple 1D experiments for an overall assessment, followed by 2D experiments for detailed assignments.

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Data Acquisition and Analysis Workflow for Prolyl-tyrosine."
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Spectral Analysis and Data Interpretation

^1H NMR Spectrum: The Initial Overview

The 1D ^1H NMR spectrum provides the first look at the sample's complexity and purity. For **Prolyl-tyrosine**, one expects to see signals in three main regions:

- Aromatic Region (6.5-7.5 ppm): Two doublets corresponding to the ortho and meta protons of the tyrosine ring.
- α -Proton Region (3.5-4.8 ppm): Two distinct signals for the α -protons of proline and tyrosine.
- Aliphatic Region (1.5-4.0 ppm): A complex set of signals from the proline ring (β , γ , δ protons) and the tyrosine β -protons.

The presence of two sets of peaks for certain protons may indicate the presence of cis-trans isomers of the Pro-Tyr peptide bond[3].

^{13}C NMR Spectrum: The Carbon Backbone

The ^{13}C spectrum reveals the number of chemically distinct carbon atoms. Key signals include:

- Carbonyl Region (170-180 ppm): Two signals for the two carbonyl carbons.
- Aromatic Region (115-160 ppm): Signals for the six carbons of the tyrosine ring.
- α -Carbon Region (50-65 ppm): Two signals for the α -carbons of proline and tyrosine.
- Aliphatic Region (20-50 ppm): Signals for the proline β , γ , δ carbons and the tyrosine β -carbon.

2D NMR for Unambiguous Assignment

While 1D spectra provide a general overview, 2D experiments are essential for definitive assignments, especially in cases of signal overlap[4][5].

- ^1H - ^1H COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other (typically through 2-3 bonds). It is invaluable for tracing the connectivity within each amino acid residue. For example, the tyrosine α -proton will show a cross-peak to its β -

protons, which in turn will show cross-peaks to each other. Similarly, the entire spin system of the proline ring can be mapped out[6][9].

- ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence): The HSQC spectrum correlates each proton with the carbon to which it is directly attached[6][10][11]. This allows for the direct assignment of carbon resonances based on their attached, and often more easily assigned, proton signals. This is the most reliable way to assign the protonated carbons in the molecule.
- ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation): The HMBC experiment reveals correlations between protons and carbons that are separated by two or three bonds[6][11]. This is crucial for connecting the individual amino acid spin systems together. For instance, the α -proton of tyrosine will show a correlation to the carbonyl carbon of the proline residue, confirming the peptide linkage. It is also the primary method for assigning quaternary (non-protonated) carbons, such as the C_γ and C_ζ of tyrosine and the carbonyl carbons[12].

Predicted Chemical Shift Data

The following tables summarize the expected ^1H and ^{13}C chemical shift ranges for **Prolyl-tyrosine** in D_2O at a neutral pD. These values are based on typical chemical shifts for amino acids in peptides and can vary slightly based on experimental conditions[13][14][15][16].

Table 1: Predicted ^1H NMR Chemical Shifts for **Prolyl-tyrosine**

Residue	Proton	Multiplicity	Expected Chemical Shift (ppm)
Proline	H α	dd	~4.4 - 4.6
H β	m	~2.2 - 2.4	
H γ	m	~1.9 - 2.1	
H δ	m	~3.6 - 3.8	
Tyrosine	H α	dd	~4.5 - 4.7
H β a	dd	~3.0 - 3.2	
H β b	dd	~2.8 - 3.0	
H δ (ortho)	d	~7.1 - 7.3	
H ϵ (meta)	d	~6.8 - 7.0	

Table 2: Predicted ^{13}C NMR Chemical Shifts for **Prolyl-tyrosine**

Residue	Carbon	Expected Chemical Shift (ppm)
Proline	C α	~62 - 64
C β	~31 - 33	
C γ	~26 - 28	
C δ	~48 - 50	
C=O	~173 - 176	
Tyrosine	C α	~57 - 59
C β	~38 - 40	
C γ (quat.)	~128 - 130	
C δ (ortho)	~132 - 134	
C ϵ (meta)	~117 - 119	
C ζ (quat.)	~157 - 159	
C=O	~175 - 178	

Conclusion and Best Practices

The combination of 1D and 2D NMR spectroscopy provides a robust framework for the complete structural assignment of **Prolyl-tyrosine**. A methodical approach, beginning with high-quality sample preparation and progressing through a logical sequence of NMR experiments (^1H , ^{13}C , COSY, HSQC, and HMBC), ensures accurate and reliable results. The interpretation of these spectra not only confirms the primary sequence but also provides insights into conformational properties, such as the cis-trans isomerization of the proline peptide bond, which is fundamental to understanding its biological role. For more complex peptides or for studying dynamics, advanced experiments like NOESY (for through-space correlations) and relaxation studies may be employed[1][6].

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